In-Depth Technical Guide: Synthesis and Characterization of Nona-2,4,6-triene

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Compound of Interest

Compound Name:	*Nona-2,4,6-triene*
CAS No.:	*666704-54-7*
Cat. No.:	*B12540600*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of a proposed synthetic route and detailed characterization methods for **nona-2,4,6-triene**. The content is structured to serve as a practical reference for laboratory work.

Synthesis of Nona-2,4,6-triene

The synthesis of **nona-2,4,6-triene** can be efficiently achieved via the Wittig reaction, a cornerstone of alkene synthesis in organic chemistry.[1][2][3] This method involves the reaction of a phosphorus ylide with an aldehyde. For the synthesis of **nona-2,4,6-triene**, a plausible approach is the reaction of crotonaldehyde with a C5 phosphonium ylide, specifically (pent-2-enylidene)triphenylphosphorane.

Synthetic Pathway

The overall synthetic strategy is a two-step process. The first step involves the preparation of the phosphonium salt, (pent-2-en-1-yl)triphenylphosphonium bromide, through an SN2 reaction between triphenylphosphine and 1-bromopent-2-ene. The second step is the in-situ generation

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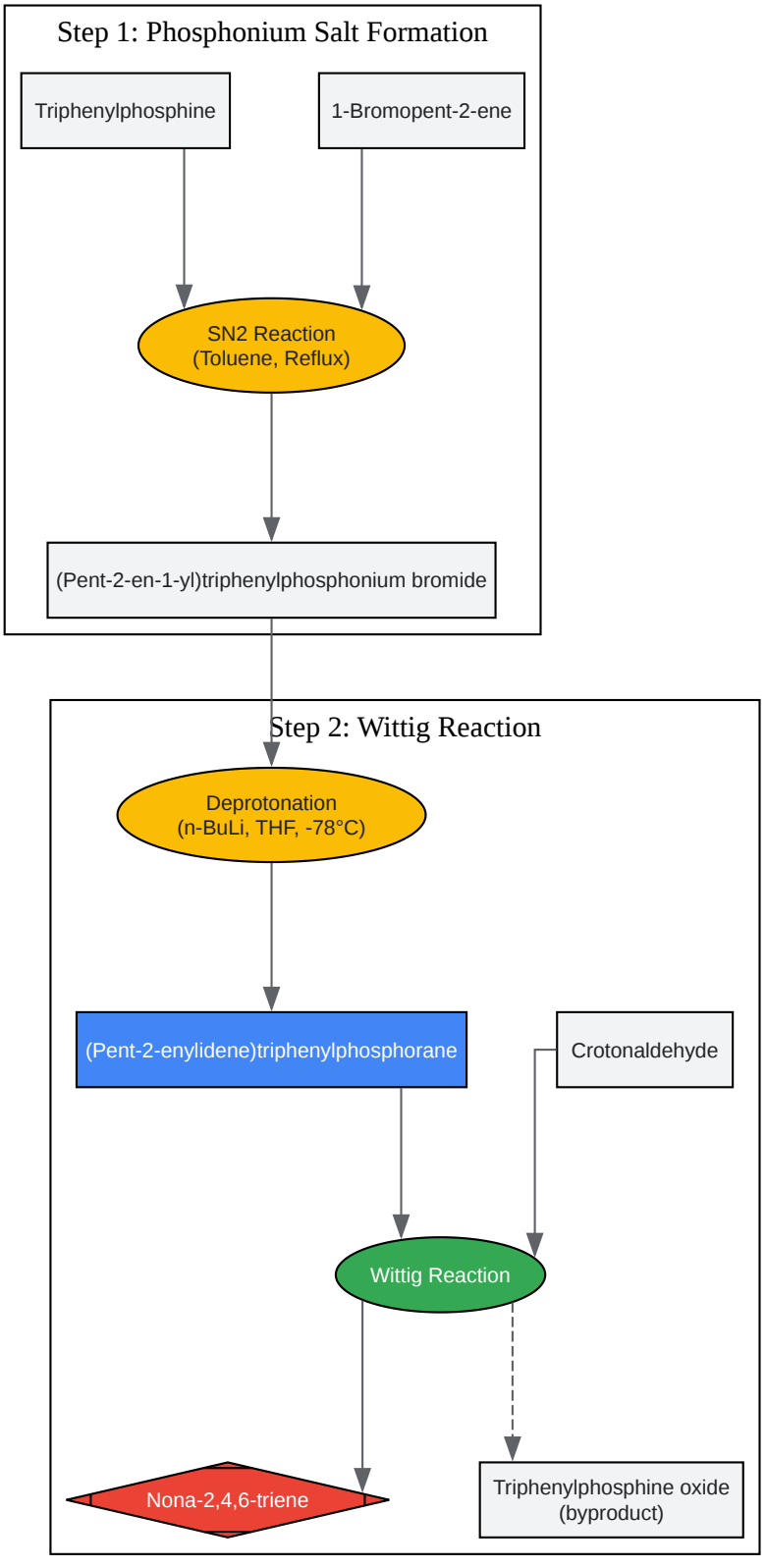
of the corresponding ylide by deprotonation with a strong base, followed by the Wittig reaction with crotonaldehyde to yield the target triene.



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Caption: Synthetic pathway for **nona-2,4,6-triene**.

Experimental Protocols

Protocol 1: Synthesis of (Pent-2-en-1-yl)triphenylphosphonium bromide

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve triphenylphosphine (26.23 g, 0.1 mol) in 100 mL of anhydrous toluene.
- Reagent Addition: Add 1-bromopent-2-ene (14.90 g, 0.1 mol) to the stirred solution.
- Reaction: Heat the mixture to reflux for 24 hours. A white precipitate of the phosphonium salt will form.
- Isolation and Purification: Cool the reaction mixture to room temperature. Collect the solid by vacuum filtration and wash with 50 mL of cold diethyl ether to remove unreacted starting materials.
- Drying: Dry the product under vacuum to obtain (pent-2-en-1-yl)triphenylphosphonium bromide.

Protocol 2: Synthesis of **Nona-2,4,6-triene**

- Ylide Formation: Suspend (pent-2-en-1-yl)triphenylphosphonium bromide (41.13 g, 0.1 mol) in 200 mL of anhydrous THF in a 500 mL two-necked flask under an argon atmosphere. Cool the suspension to -78 °C.
- Deprotonation: Slowly add n-butyllithium (40 mL of a 2.5 M solution in hexanes, 0.1 mol) to the suspension. Stir the resulting deep red-orange solution for 1 hour at -78 °C.
- Wittig Reaction: Add a solution of crotonaldehyde (7.01 g, 0.1 mol) in 20 mL of anhydrous THF dropwise.
- Reaction Progression: Allow the reaction to warm to room temperature and stir for 12 hours.

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- Workup: Quench the reaction with 50 mL of saturated aqueous NH_4Cl. Extract the aqueous layer with diethyl ether (3 x 75 mL). Combine the organic layers, wash with brine, and dry over anhydrous Na_2SO_4.
- Purification: After removing the solvent under reduced pressure, purify the crude product by column chromatography on silica gel using hexanes as the eluent to separate the **nona-2,4,6-triene** from the triphenylphosphine oxide byproduct.

Reagent	Molar Mass (g/mol)	Quantity	Moles (mol)
Protocol 1			
Triphenylphosphine	262.29	26.23 g	0.1
1-Bromopent-2-ene	149.03	14.90 g	0.1
Protocol 2			
(Pent-2-en-1-yl)triphenylphosphonium bromide	411.32	41.13 g	0.1
n-Butyllithium (2.5 M)	64.06	40 mL	0.1
Crotonaldehyde	70.09	7.01 g	0.1

Table 1: Reagents for the synthesis of **nona-2,4,6-triene**.

Characterization

The synthesized **nona-2,4,6-triene** should be characterized using a suite of spectroscopic techniques to confirm its structure and purity.

Characterization Workflow

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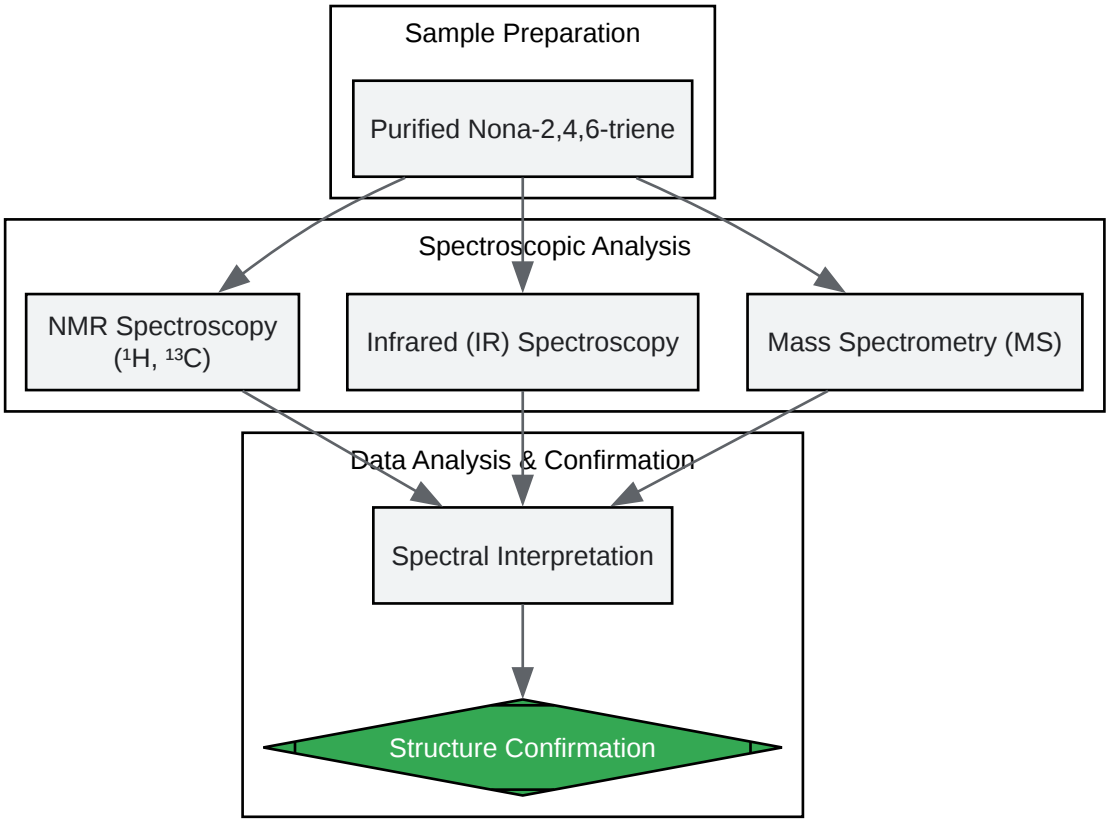

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Caption: Workflow for the characterization of **nona-2,4,6-triene**.

Predicted Spectroscopic Data

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

The olefinic protons of the conjugated triene system are expected to resonate in the downfield region of the ^{1}H NMR spectrum, typically between 5.0 and 7.0 ppm, due to deshielding effects.[4][5][6] The sp^2 hybridized carbons will appear in the corresponding downfield region of the ^{13}C NMR spectrum.[7][8][9][10]

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^{1}H NMR			
Assignment	Predicted δ (ppm)	Multiplicity	Predicted J (Hz)
H-9 (CH_3)	~1.7	d	~6.5
H-1 (CH_3)	~1.0	t	~7.5
H-2 (CH_2)	~2.1	m	-
H-3 to H-8 (olefinic)	5.0 - 7.0	m	-
^{13}C NMR			
Assignment	Predicted δ (ppm)		
C-9 (CH_3)	~18		
C-1 (CH_3)	~13		
C-2 (CH_2)	~25		
C-3 to C-8 (olefinic)	120 - 140		

Table 2: Predicted ^{1}H and ^{13}C NMR data for **nona-2,4,6-triene**.

2.2.2. Infrared (IR) Spectroscopy

The IR spectrum will provide information about the functional groups present. Key absorptions are expected for the C=C bonds of the conjugated system and the C-H bonds of both sp^2 and sp^3 hybridized carbons. Conjugation typically lowers the frequency of the C=C stretching vibration compared to an isolated double bond.[11][12]

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
C-H stretch (sp^2)	3100 - 3010	Medium
C-H stretch (sp^3)	2980 - 2850	Strong
C=C stretch (conjugated)	1650 - 1600	Medium-Weak (multiple bands)
C-H bend (out-of-plane)	1000 - 650	Strong

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Table 3: Predicted IR absorption data for **nona-2,4,6-triene**.

2.2.3. Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) is expected to show the molecular ion peak and characteristic fragmentation patterns. The fragmentation of polyenes often involves allylic cleavage and rearrangements.[13][14][15][16]

m/z	Predicted Fragment Ion	Interpretation
122	$[C_9H_{14}]^{+\cdot}$	Molecular ion ($M^{+\cdot}$)
107	$[C_8H_{11}]^+$	Loss of a methyl radical ($\cdot CH_3$)
93	$[C_7H_9]^+$	Loss of an ethyl radical ($\cdot C_2H_5$)
79	$[C_6H_7]^+$	Common fragment for cyclic/aromatic structures from rearrangement

Table 4: Predicted mass spectrometry fragmentation data for **nona-2,4,6-triene**.

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